

Physical properties of 2-Bromopropionic acid (melting point, boiling point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropionic acid

Cat. No.: B165285

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An In-depth Technical Guide to the Physical Properties of 2-Bromopropionic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is fundamental. This guide provides a detailed overview of the core physical properties of **2-Bromopropionic acid** (CAS No: 598-72-1), a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]}

Core Physical Properties

2-Bromopropionic acid, with the molecular formula $C_3H_5BrO_2$, is a derivative of propionic acid where a bromine atom is substituted at the alpha position.^[3] At room temperature, it typically appears as a colorless to light yellow liquid.^{[3][4]} The presence of both a polar carboxylic acid group and a bromine atom significantly influences its physical characteristics.^[4]

Quantitative Data Summary

The physical properties of **2-Bromopropionic acid** have been reported with some variability across different sources. The following table summarizes the typical ranges for its melting point, boiling point, and solubility.

Physical Property	Value	Citations
Melting Point	25 - 30 °C	[3][5][6][7]
Boiling Point	200 - 206 °C at 760 mmHg	[1][4][5][8]
Solubility in Water	Soluble / Highly Soluble	[1][3][4][8][9]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, benzene. Limited solubility in non-polar solvents like hexane.	[1][4][8][9][10]

Experimental Protocols for Property Determination

The following sections outline generalized, standard laboratory methodologies for determining the key physical properties of a compound like **2-Bromopropionic acid**.

Melting Point Determination (Capillary Method)

The melting point is determined as the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- **Sample Preparation:** A small, dry sample of **2-Bromopropionic acid** is finely powdered (if solidified by cooling) and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (e.g., a Thiele tube with mineral oil or an automated digital instrument). The sample should be positioned adjacent to the thermometer bulb or temperature sensor.
- **Heating:** The apparatus is heated gradually, with the rate of heating slowed to 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.

Boiling Point Determination (Distillation & Reflux Methods)

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Methodology 1: Simple Distillation[\[11\]](#)

- **Apparatus Setup:** A distillation flask is charged with approximately 5 mL of **2-Bromopropionic acid** and a few boiling chips.[\[11\]](#) A simple distillation apparatus is assembled with a condenser and a collection flask.
- **Thermometer Placement:** The thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils and vapors rise, the temperature on the thermometer will increase and then stabilize.
- **Data Recording:** The stable temperature observed during the distillation of the bulk liquid is recorded as the boiling point.[\[11\]](#) The atmospheric pressure should also be recorded.

Methodology 2: Reflux[\[11\]](#)

- **Apparatus Setup:** A round-bottomed flask containing ~5 mL of **2-Bromopropionic acid** and boiling chips is fitted with a vertical condenser.[\[11\]](#)
- **Thermometer Placement:** A thermometer is suspended in the neck of the flask so that its bulb is immersed in the hot vapor just below the condenser, but not touching the boiling liquid.[\[11\]](#)
- **Heating:** The liquid is brought to a steady boil.[\[11\]](#) The condensing vapor will continuously wash over the thermometer bulb.
- **Data Recording:** The equilibrium temperature shown on the thermometer is the boiling point at the recorded atmospheric pressure.[\[11\]](#)

Solubility Determination

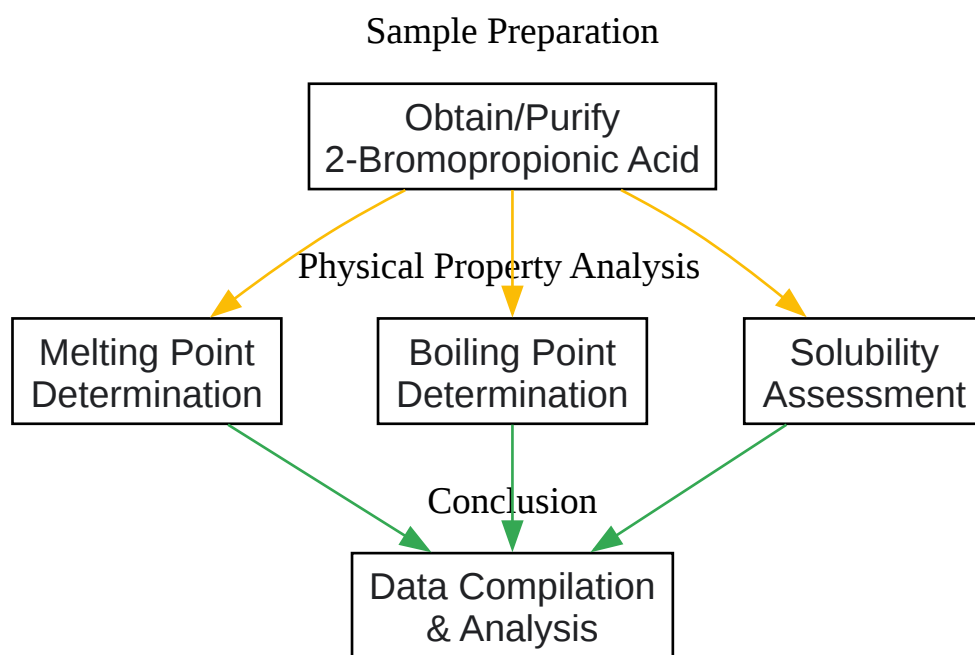
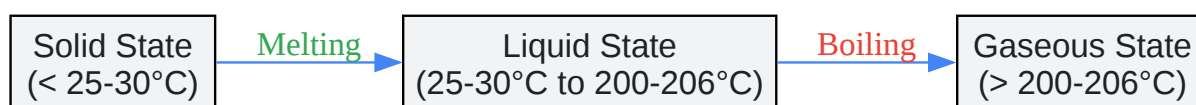
Solubility is typically determined by establishing the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Methodology:

- **Solvent Preparation:** A known volume (e.g., 10 mL) of the selected solvent (e.g., water, ethanol, hexane) is placed in a flask and maintained at a constant temperature (e.g., 25 °C) using a water bath.
- **Solute Addition:** A pre-weighed amount of **2-Bromopropionic acid** is added to the solvent in small increments with continuous stirring.
- **Observation:** The solute is added until a slight excess of undissolved solid/liquid remains, indicating that the solution is saturated.
- **Quantification:** The total mass of the dissolved solute is determined. Solubility can be expressed in g/100 mL or mol/L. The process is repeated for various polar and non-polar solvents to build a solubility profile.^[4] It is noted that solubility is often temperature-dependent, typically increasing with a rise in temperature.^[4]

Visualized Relationships and Workflows

The following diagrams, generated using Graphviz, illustrate key logical and experimental relationships.



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Phone: (601) 213-4426

Email: info@benchchem.com